An In-depth Technical Guide to Styphnic Acid

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Compound of Interest

Compound Name: *Styphnic acid*

Cat. No.: *B3031882*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **styphnic acid**, a compound of interest in various chemical and industrial applications. The information is tailored for a scientific audience, with a focus on its chemical identity, properties, synthesis, and safety considerations. While primarily known as a precursor to explosives, an understanding of its properties and synthesis is crucial for professionals in chemical research and development, including those in the pharmaceutical industry who handle a wide range of chemical entities.

Chemical Identification

Styphnic acid is a yellow, astringent crystalline compound. Its formal chemical identification is provided below.

Identifier	Value
Preferred IUPAC Name	2,4,6-Trinitrobenzene-1,3-diol[1]
CAS Number	82-71-3[1][2][3][4]
Other Names	2,4,6-Trinitroresorcinol; 2,4-Dihydroxy-1,3,5-trinitrobenzene[2]
Molecular Formula	$C_6H_3N_3O_8$[3][4]

Physicochemical Properties

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Styphnic acid's properties are summarized in the table below. It is a moderately strong acid, similar to picric acid, and is notable for its explosive nature, especially upon rapid heating.[1][5]

Property	Value
Molar Mass	245.11 g/mol [1]
Appearance	Yellow hexagonal crystals[1][5]
Melting Point	175.5 °C to 180 °C[2]
Density	1.829 g/cm³
Solubility in Water	1 g in 156 mL at 14 °C; 1 g in 88 mL at 62 °C[1][2]
General Solubility	Freely soluble in alcohol and ether[1][2]
UN Number	0219 (Dry or wetted with < 20% water) or 0394 (Wetted with ≥ 20% water)[1]

Experimental Protocols: Synthesis of **Styphnic Acid**

The synthesis of **styphnic acid** must be performed with extreme caution in a controlled laboratory setting due to the use of highly corrosive acids and the explosive nature of the final product.

This is the most common industrial and laboratory method for preparing **styphnic acid**. It involves two main stages: the sulfonation of resorcinol followed by nitration.

Materials:

- Resorcinol
- Concentrated Sulfuric Acid (95-98%)
- Concentrated Nitric Acid (70%)
- Distilled Water

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- Ice

Protocol:

- Sulfonation: In a beaker, slowly add 8 grams of powdered resorcinol to 10 mL of concentrated sulfuric acid while stirring.[1] The mixture will dissolve and form a yellow liquid. Heat the mixture on a hotplate at 100°C for approximately 30 minutes. During this time, the liquid will solidify into a pinkish mass (resorcinol disulfonic acid).[1]

- Cooling: Allow the reaction vessel to cool to room temperature. The sulfonated mass should be solid.

- Nitration: Carefully place the beaker containing the sulfonated resorcinol into an ice bath to lower the temperature. Slowly and dropwise, add 15 mL of concentrated nitric acid to the mixture.[1] This reaction is highly exothermic and will produce large volumes of toxic nitrogen dioxide (NO_2) gas.[1] This step must be performed in a well-ventilated fume hood.

- Heating: Once the initial vigorous reaction subsides, remove the ice bath and heat the mixture on a hotplate at 100°C for 1.5 to 2 hours to complete the nitration.[1][2] Stir the mixture occasionally.

- Precipitation: After heating, carefully add 100 mL of cold distilled water to the reaction mixture. **Styphnic acid** will precipitate as fine yellow crystals.[1]

- Isolation and Washing: Cool the mixture to 5°C in an ice bath to maximize precipitation.[1] Collect the crystals by vacuum filtration. Wash the crystals thoroughly with several portions of cold distilled water (approximately 450 mL total) to remove any residual nitrating acids.[1]

- Purification (Optional): The crude **styphnic acid** can be purified by recrystallization from a mixture of ethanol and water (1:2 ratio) to obtain a high-purity product.[1]

- Drying and Storage: Dry the purified crystals. It is critical to store **styphnic acid** wetted with at least 20-30% water in a properly sealed container to reduce its sensitivity to shock and friction.[1]

This method avoids the use of large quantities of sulfuric and nitric acid, presenting a potentially more environmentally friendly approach.

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Materials:

- Resorcinol (5 mmol, 0.5505 g)
- Acetic Acid (5-50% solution, e.g., 5 mL of 25% acetic acid)
- Ceric Ammonium Nitrate (CAN)
- Distilled Water
- Ice

Protocol:

- Preparation: Dissolve 0.5505 g (5 mmol) of resorcinol in 5 mL of 25% acetic acid in an Erlenmeyer flask. In a separate beaker, prepare a solution of ceric ammonium nitrate by dissolving 3.562 g (6.5 mmol) in 20 mL of water.[3]
- Reaction: While stirring magnetically, add the ceric ammonium nitrate solution dropwise to the resorcinol solution. Heat the mixture to 45°C and maintain this temperature for approximately 1.2 hours.[3] The reaction progress can be monitored using Thin Layer Chromatography (TLC).
- Precipitation: Once the reaction is complete, pour the product mixture into ice water. A brownish-red solid of **styphnic acid** will precipitate.[3]
- Isolation: Collect the solid product by suction filtration. Wash the precipitate 2-3 times with distilled water to remove impurities.[3]

Process Visualization

The following diagrams illustrate the workflows for the synthesis of **styphnic acid**.

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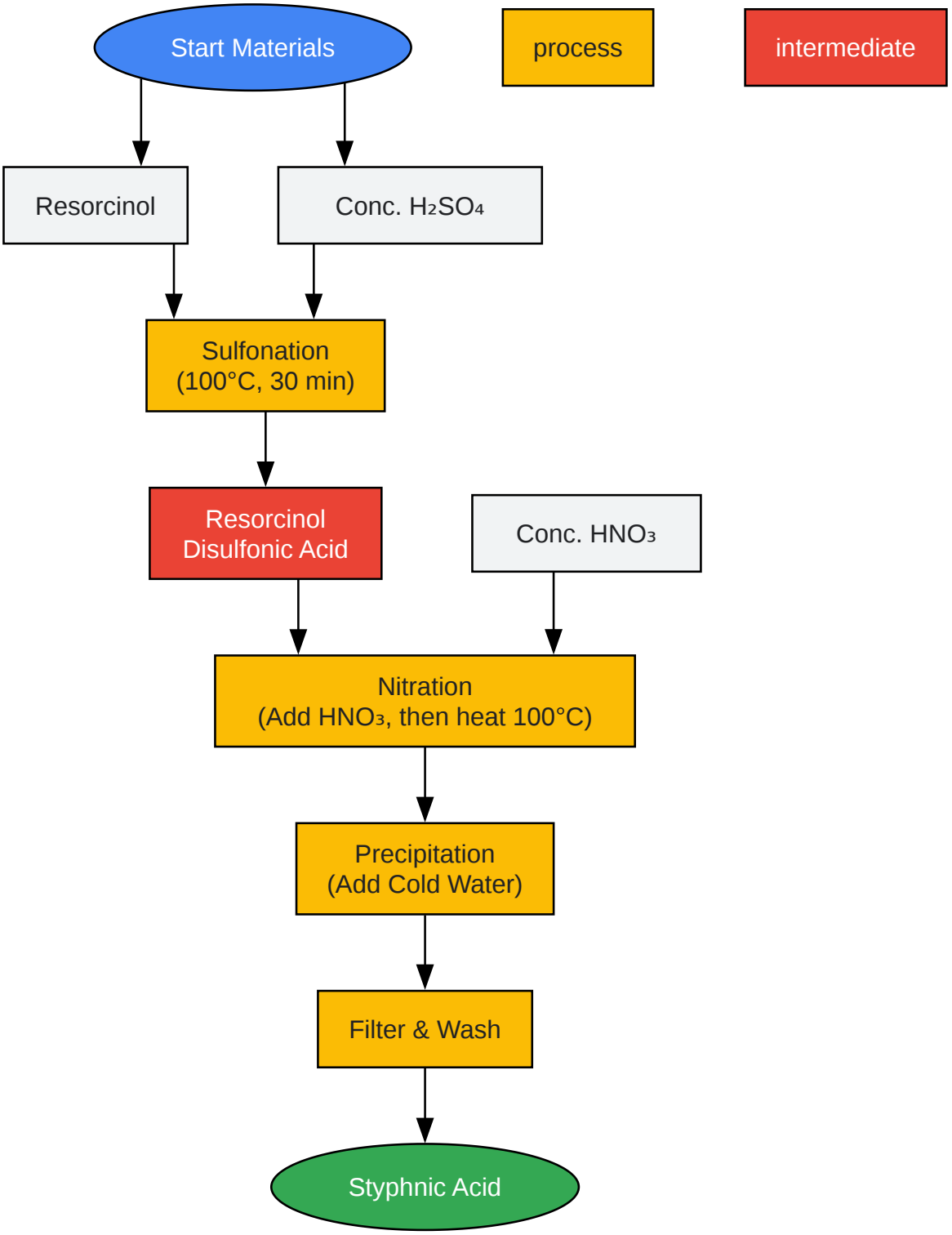

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Caption: Workflow for the Sulfonation-Nitration Synthesis of **Styphnic Acid**.

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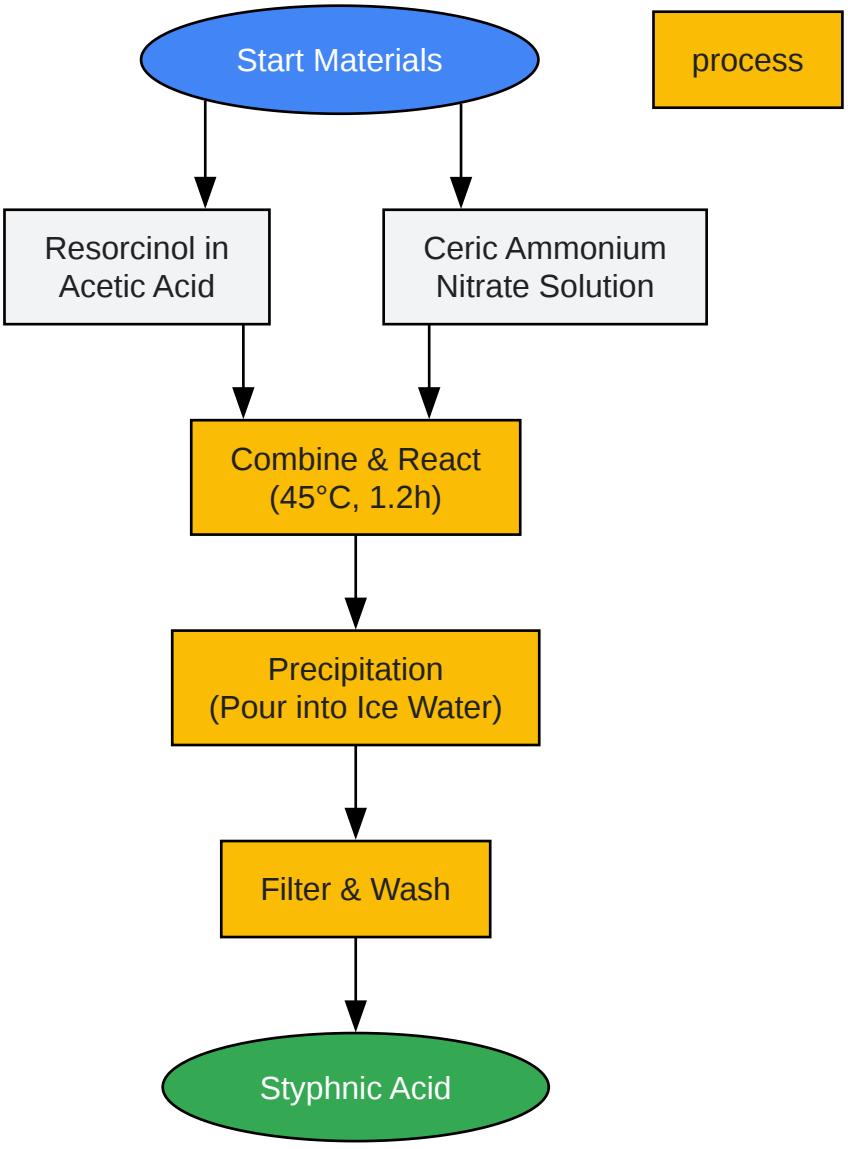

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Caption: Workflow for the Ceric Ammonium Nitrate (CAN) Synthesis of **Styphnic Acid**.

Toxicology and Safety

Styphnic acid is a hazardous substance requiring stringent safety protocols. Its primary risks are related to its explosiveness and toxicity.

- Explosive Hazard: It is a sensitive explosive that can detonate upon rapid heating or shock. [1][6] It is classified as a primary explosive hazard.

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- Toxicity: **Styphnic acid** is toxic if ingested, inhaled, or absorbed through the skin.[7] Exposure can lead to irritation of the skin and eyes. Systemic effects may include damage to the central nervous system, kidneys, blood, and liver.[7]

- Handling: Always handle **styphnic acid** in small quantities within a fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. The substance should be kept away from heat, sparks, and mechanical shock. It should be stored wet with water to minimize explosion risk.[1]

Due to its toxicity profile, any application in or around biological systems, including considerations in drug development (e.g., as a chemical intermediate), must be approached with a thorough understanding of its hazardous properties. There is no evidence to suggest **styphnic acid** has therapeutic applications; its relevance to drug development professionals is primarily from a chemical safety and toxicology perspective.

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